

Technical Support Center: 4-Ethoxy-3-hydroxybenzoic Acid Purification

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Compound of Interest

Compound Name: 4-Ethoxy-3-hydroxybenzoic acid

CAS No.: 90536-50-8

Cat. No.: B1661409

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Ticket Subject: Optimization of Recrystallization Protocol for CAS 90536-50-8 Assigned
Specialist: Senior Application Scientist, Purification Division Status: Open

Executive Summary & Compound Profile

User Query: "I am struggling to obtain high-purity crystals of **4-Ethoxy-3-hydroxybenzoic acid**. The product is either oiling out or retaining color. What is the optimal solvent system?"

Scientist's Analysis: **4-Ethoxy-3-hydroxybenzoic acid** (also known as the ethyl ether of protocatechuic acid or the ethyl homolog of isovanillic acid) presents a specific purification challenge due to its dual functionality: a polar carboxylic acid head and a moderately lipophilic ethoxy tail, combined with an oxidation-prone phenolic hydroxyl group.

- CAS Number: 90536-50-8^[1]
- Melting Point: 217–220 °C^[1]
- pKa: ~4.5 (COOH), ~10 (Phenolic OH)

- Solubility Profile: Soluble in alcohols, acetone, and ethyl acetate; sparingly soluble in cold water; insoluble in non-polar hydrocarbons (hexane/heptane).

Knowledge Base: Solvent Selection Matrix

The following table summarizes the validated solvent systems based on polarity matching and impurity rejection capabilities.

Solvent System	Classification	Suitability	Mechanism of Action
Ethanol / Water	Primary Recommendation	High	Uses the "co-solvent" effect. The compound is highly soluble in hot ethanol. Water acts as the anti-solvent to drive crystallization upon cooling. Best for removing inorganic salts and polar byproducts.
Ethyl Acetate / Heptane	Alternative (Non-Polar)	Moderate	Effective if the crude material contains non-polar tars or unreacted alkyl halides. The product dissolves in hot EtOAc; Heptane lowers solubility. Risk: Oiling out if added too quickly.
Methanol / Water	Alternative (Polar)	Moderate	Similar to Ethanol/Water but offers higher solubility. Warning: Higher risk of esterification if traces of mineral acid are present.
Water (Hot)	Single Solvent	Low	Only recommended for already semi-pure material. Due to the ethoxy group, solubility in water is significantly lower

than unsubstituted benzoic acid, requiring large volumes.

Troubleshooting Guide (FAQ)

Q1: My product "oils out" (forms a liquid blob) instead of crystallizing when I add water. Why?

A: This occurs when the anti-solvent (water) is added too quickly or the solution is too hot, causing the product to precipitate as a supercooled liquid rather than a solid.

- Fix: Re-heat the mixture until the oil dissolves. Add a "seed crystal" of pure product. Add the water dropwise and much more slowly. Ensure the ethanol concentration is high enough to keep the oil phase solubilized until the temperature drops below the melting point.

Q2: The crystals are off-white or pinkish. How do I remove the color? A: The pink/brown coloration is typical of phenolic oxidation (quinoid impurities).

- Fix: Perform a "hot filtration" step. Dissolve the compound in your hot solvent (e.g., Ethanol). Add Activated Charcoal (1-3% wt/wt). Stir at reflux for 15 minutes. Filter while hot through a Celite pad to remove the charcoal. Then proceed with crystallization. Pro-tip: Adding a pinch of sodium bisulfite to the aqueous phase can prevent re-oxidation.

Q3: My yield is very low (<50%). Where is my product? A: It is likely remaining in the "mother liquor" (the filtrate).

- Fix: The ethoxy and hydroxy groups provide significant hydrogen bonding capability, keeping it soluble in the ethanol-water mix.
 - Cool the mixture to 0–4 °C (ice bath) for at least 2 hours before filtering.
 - Concentrate the mother liquor by rotary evaporation to half volume and induce a second crop of crystals (Crop 2).

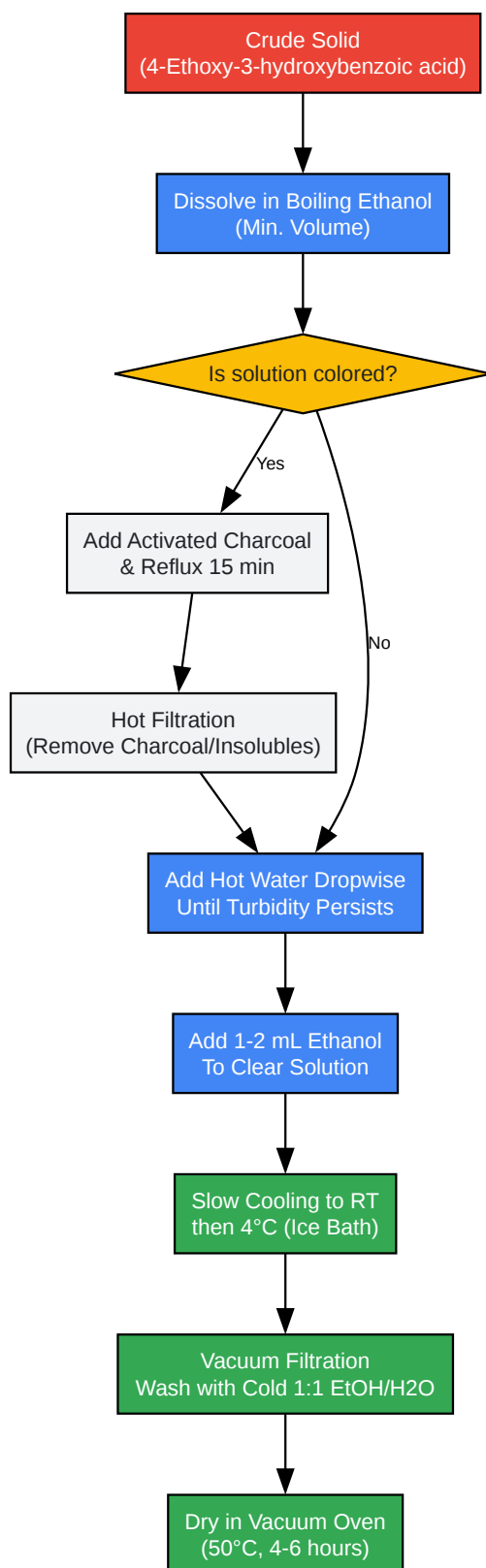
Standard Operating Procedure (SOP): Ethanol/Water Recrystallization

Objective: Purify crude **4-Ethoxy-3-hydroxybenzoic acid** to >98% purity.

Reagents:

- Crude **4-Ethoxy-3-hydroxybenzoic acid**
- Ethanol (95% or absolute)
- Deionized Water
- Activated Charcoal (optional, for color removal)

Workflow Diagram:



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Caption: Step-by-step workflow for the recrystallization of **4-Ethoxy-3-hydroxybenzoic acid** using the Ethanol/Water solvent system.

Detailed Protocol:

- **Dissolution:** Place the crude solid in an Erlenmeyer flask. Add a magnetic stir bar. Add boiling Ethanol in small portions (approx. 3-5 mL per gram of solid) while stirring on a hot plate. Add just enough solvent to fully dissolve the solid at boiling temperature.
- **Clarification (Optional):** If the solution is dark, add activated charcoal (approx. 0.05 g per gram of compound). Boil for 5-10 minutes. Filter the hot solution through a pre-warmed funnel (or Celite) to remove the charcoal. Return the clear filtrate to the hot plate.
- **Nucleation Setup:** While keeping the ethanol solution near boiling, slowly add hot Deionized Water dropwise.
 - **Critical Point:** Continue adding water until the solution becomes slightly cloudy (turbid) and the cloudiness does not disappear instantly.
- **Re-solubilization:** Add a few drops of hot Ethanol until the turbidity just disappears and the solution is clear again. This establishes a saturated solution.
- **Crystallization:** Remove the flask from the heat. Cover the mouth with foil (poke a few holes) or a watch glass. Allow it to cool to room temperature undisturbed.
 - **Note:** Slow cooling promotes the formation of large, pure needles or prisms. Rapid cooling traps impurities.
- **Maximizing Yield:** Once at room temperature, place the flask in an ice-water bath (0–4 °C) for 30 minutes to complete precipitation.
- **Isolation:** Filter the crystals using a Büchner funnel and vacuum suction.
- **Washing:** Wash the filter cake with a small amount of ice-cold Ethanol/Water (1:1 ratio). Do not use pure ethanol for washing as it will dissolve your product.
- **Drying:** Dry the crystals in a vacuum oven at 50 °C to constant weight.

References

- Sigma-Aldrich. Product Specification: **4-Ethoxy-3-hydroxybenzoic acid** (CAS 90536-50-8). [1][Link](#)
- PubChem. Compound Summary: 3-Ethoxy-4-hydroxybenzoic acid (Isomer comparison). [2] National Library of Medicine. [Link](#)
- Vogel, A. I. Vogel's Textbook of Practical Organic Chemistry. 5th Edition. [3] Longman Scientific & Technical, 1989. (General reference for phenolic acid recrystallization techniques). [Link](#)

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Sources

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- 2. 3-Ethoxy-4-hydroxybenzoic acid | C₉H₁₀O₄ | CID 95085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Hydroxybenzoic Acid | C₇H₆O₃ | CID 135 - PubChem [pubchem.ncbi.nlm.nih.gov]
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